

2-Methylbenzoate CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Methyl **2-Methylbenzoate**

This technical guide provides a comprehensive overview of Methyl **2-methylbenzoate**, also known as Methyl o-toluate, tailored for researchers, scientists, and professionals in drug development. It covers its chemical and physical properties, spectroscopic data, detailed experimental protocols for its synthesis, and insights into its biological activities.

Core Compound Identification

Methyl **2-methylbenzoate** is an organic compound, specifically the methyl ester of 2-methylbenzoic acid.

Identifier	Value
CAS Number	89-71-4[1][2][3]
Molecular Formula	C ₉ H ₁₀ O ₂ [3]
Molecular Weight	150.17 g/mol [1][2]
Synonyms	Methyl o-toluate, o-Toluic acid methyl ester, 2- Methylbenzoic acid methyl ester[3]

Physicochemical and Spectroscopic Data



The properties of Methyl **2-methylbenzoate** are summarized below, providing essential data for its handling, characterization, and use in experimental settings.

Physicochemical Properties

Property	Value
Appearance	Colorless liquid[4]
Form	Liquid[1][2]
Density	1.073 g/mL at 25 °C[1][2]
Boiling Point	207-208 °C[1][5]
Refractive Index	n20/D 1.519[1][2]
Flash Point	82 °C (179.6 °F) - closed cup[2]
Solubility	Insoluble in water[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of Methyl **2-methylbenzoate**.

Spectrum Type	Key Data Points
¹H NMR	Spectral data available.[6]
Mass Spectrometry	Electron Ionization (EI) mass spectrum data is available, providing a distinct fragmentation pattern for identification.[3]
Infrared (IR) Spectroscopy	Vapor phase IR spectrum is available.[1] Key absorptions include the characteristic C=O stretching vibration of the ester group.

Experimental Protocols

Detailed methodologies for the synthesis of Methyl **2-methylbenzoate** are provided below. The most common laboratory method is the Fischer esterification of 2-methylbenzoic acid.



Protocol 1: Synthesis of Methyl 2-Methylbenzoate via Fischer Esterification

This protocol describes the synthesis of Methyl **2-methylbenzoate** from 2-methylbenzoic acid and methanol using a strong acid catalyst.

Materials:

- · 2-methylbenzoic acid
- Methanol (reagent grade)
- Concentrated Sulfuric Acid (H₂SO₄)
- · Diethyl ether
- 5% Sodium Bicarbonate (NaHCO₃) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- To a round-bottom flask, add 2-methylbenzoic acid and an excess of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Add boiling chips and assemble a reflux condenser. Heat the mixture to reflux for 1-2 hours.
 [7]
- After reflux, allow the mixture to cool to room temperature.
- Transfer the cooled mixture to a separatory funnel. Add diethyl ether to extract the product and then add water to wash the mixture.



- Separate the aqueous layer. Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize any remaining acid), water, and finally with brine.[7]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent (diethyl ether and excess methanol) by rotary evaporation or simple distillation.
- The resulting crude product can be further purified by fractional distillation to yield pure Methyl 2-methylbenzoate.

// Nodes Reactants [label="1. Reactants\n2-Methylbenzoic Acid\nMethanol\nConc. H₂SO₄", fillcolor="#F1F3F4", fontcolor="#202124"]; Reflux [label="2. Reaction\nHeat under reflux for 1-2 hours", fillcolor="#F1F3F4", fontcolor="#202124"]; Workup [label="3. Work-up\nExtraction with Ether\nNaHCO₃ Wash\nWater Wash\nBrine Wash", fillcolor="#F1F3F4", fontcolor="#202124"]; Drying [label="4. Drying\nDry organic layer with Na₂SO₄", fillcolor="#F1F3F4", fontcolor="#F1F3F4", fontcolor="#202124"]; Purification [label="5. Purification\nSolvent removal (Rotovap)\nFractional Distillation", fillcolor="#F1F3F4", fontcolor="#202124"]; Product [label="Pure Methyl **2-Methylbenzoate**", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Reactants -> Reflux; Reflux -> Workup; Workup -> Drying; Drying -> Purification; Purification -> Product; }

Caption: Fischer Esterification workflow for Methyl **2-methylbenzoate** synthesis.

Biological Activity and Metabolism

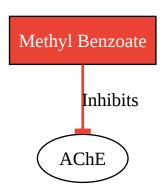
While extensive research on the specific biological activities of Methyl **2-methylbenzoate** is limited, studies on the parent compound, methyl benzoate, provide significant insights.

Insecticidal and Repellent Properties

Methyl benzoate has been identified as a promising and environmentally friendly insecticide with multiple modes of action.[8] It functions as a contact toxicant, fumigant, ovicidal agent, oviposition deterrent, and repellent against a variety of agricultural and urban insect pests.[8][9] One identified mechanism of action is the inhibition of the enzyme acetylcholinesterase (AChE)



in insects.[10] AChE is critical for the termination of nerve impulses in the synaptic cleft. Its inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and eventual death of the insect.



Click to download full resolution via product page

Caption: Inhibition of Acetylcholinesterase (AChE) by Methyl Benzoate.

Microbial Metabolism

The metabolism of benzoates has been studied in microorganisms. In Pseudomonas arvilla mt-2, a bacterium capable of growing on benzoate, 3-methylbenzoate, and 4-methylbenzoate, it was found that **2-methylbenzoate** (o-toluate) is not metabolized.[11] This is because **2-methylbenzoate** is neither a substrate for the benzoate oxidase system nor an inducer of the meta-cleavage pathway enzymes in this organism.[11] This highlights the steric hindrance imposed by the ortho-methyl group, which prevents the enzymatic machinery from processing the molecule.

// Nodes for substrates Benzoate [label="Benzoate", fillcolor="#FFFFF", fontcolor="#202124"]; m_Toluate [label="3-Methylbenzoate", fillcolor="#FFFFFF", fontcolor="#202124"]; p_Toluate [label="4-Methylbenzoate", fillcolor="#FFFFFF", fontcolor="#202124"]; o_Toluate [label="2-Methylbenzoate", fillcolor="#F1F3F4", fontcolor="#202124"];

// Node for the metabolic pathway Pathway [label="meta-Cleavage Pathway", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"]; No_Metabolism [label="No Metabolism", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges Benzoate -> Pathway [label="Metabolized", color="#34A853"]; m_Toluate -> Pathway [label="Metabolized", color="#34A853"]; p_Toluate -> Pathway [label="Metabolized",



color="#34A853"]; o Toluate -> No Metabolism [label="Not a substrate", color="#EA4335"]; }

Caption: Differential metabolism of benzoate isomers by P. arvilla mt-2.

Safety Information

Methyl **2-methylbenzoate** is classified as an irritant.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation),
 H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection),
 P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]
- Personal Protective Equipment: Should be handled with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. dev.spectrabase.com [dev.spectrabase.com]
- 2. 邻甲基苯甲酸甲酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Benzoic acid, 2-methyl-, methyl ester [webbook.nist.gov]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. The metabolism of benzoate and methylbenzoates via the meta-cleavage pathway by Pseudomonas arvilla mt-2 PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. spectrabase.com [spectrabase.com]
- 7. bartleby.com [bartleby.com]



- 8. researchgate.net [researchgate.net]
- 9. Methyl Benzoate as a Promising, Environmentally Safe Insecticide: Current Status and Future Perspectives | MDPI [mdpi.com]
- 10. Effects of Sublethal Doses of Methyl Benzoate on the Life History Traits and Acetylcholinesterase (AChE) Activity of Aphis gossypii | MDPI [mdpi.com]
- 11. (Open Access) The Metabolism of Benzoate and Methylbenzoates via the meta-Cleavage Pathway by Pseudomonas arvilla mt-2 (1972) | Keith Murray | 136 Citations [scispace.com]
- To cite this document: BenchChem. [2-Methylbenzoate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238997#2-methylbenzoate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com